

# The Therapeutic Potential of GSK2256098: A Technical Guide

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## Compound of Interest

Compound Name: GSK2256098

Cat. No.: B612001

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## Abstract

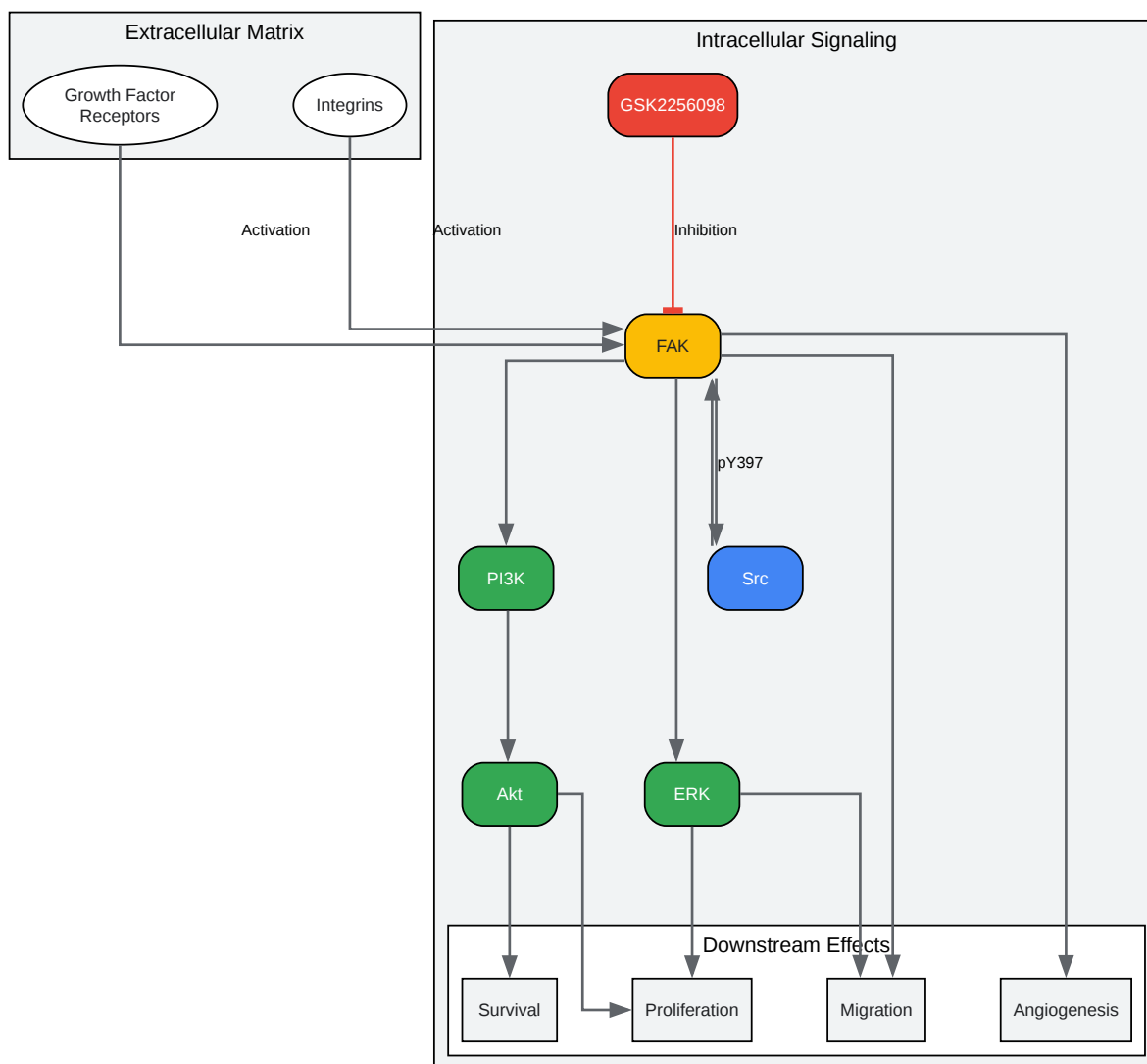
**GSK2256098** is a potent, selective, and reversible ATP-competitive inhibitor of Focal Adhesion Kinase (FAK).<sup>[1]</sup> FAK, a non-receptor tyrosine kinase, is a critical mediator of cell adhesion, migration, proliferation, and survival signaling. Its overexpression and activation are implicated in the pathogenesis of various solid tumors, making it a compelling target for cancer therapy. This technical guide provides a comprehensive overview of the therapeutic potential of **GSK2256098**, summarizing key preclinical and clinical data, detailing experimental methodologies, and visualizing the core signaling pathways.

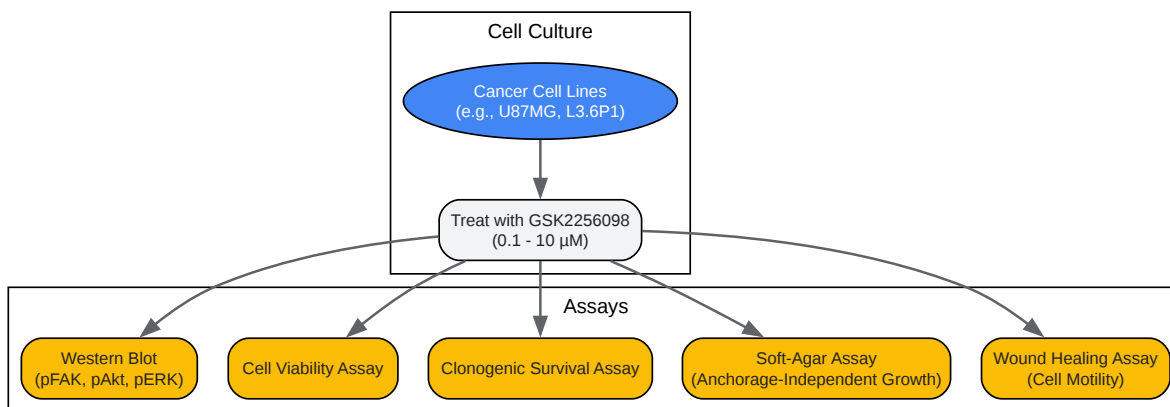
## Mechanism of Action

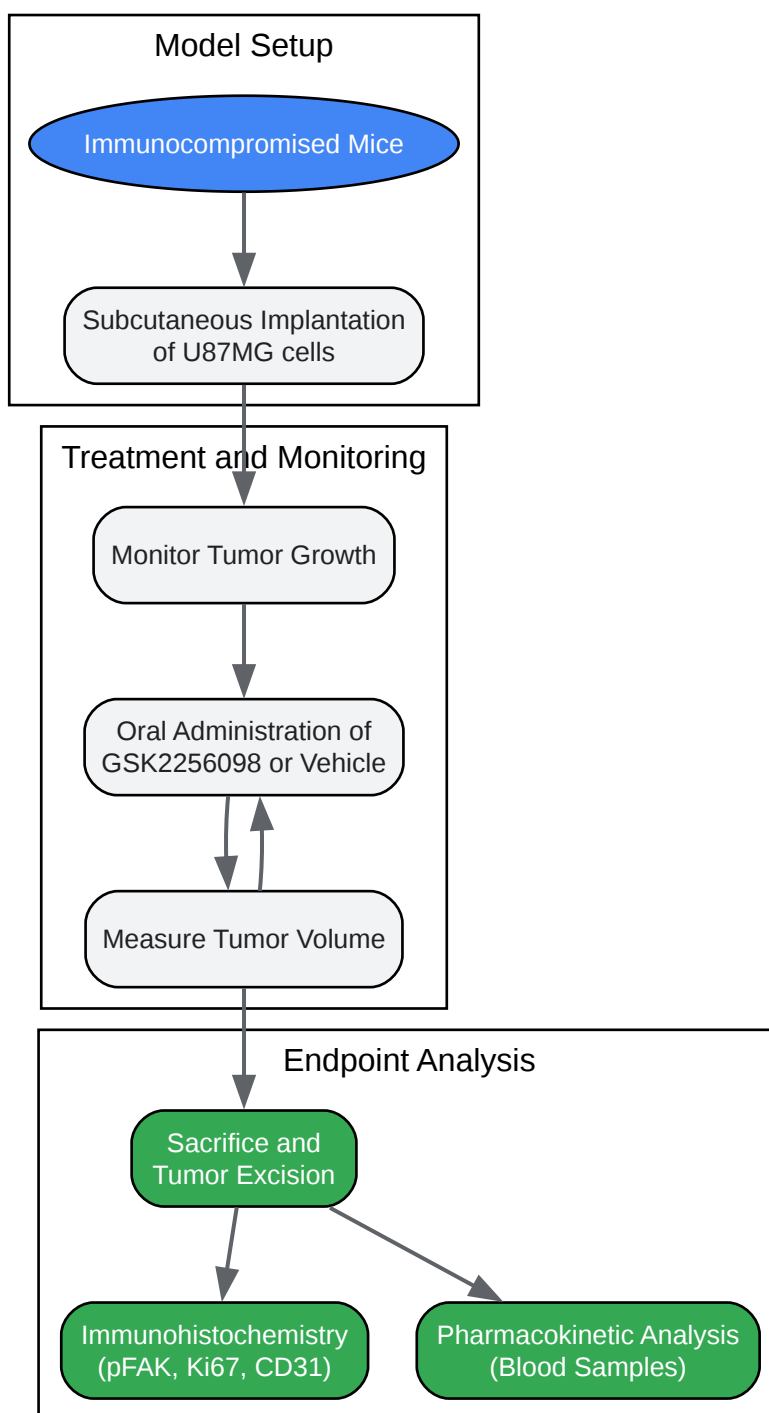
**GSK2256098** exerts its therapeutic effect by inhibiting the kinase activity of FAK.<sup>[1]</sup> FAK is a central node in signal transduction, integrating signals from integrins and growth factor receptors.<sup>[2]</sup> Upon activation, FAK undergoes autophosphorylation at Tyrosine 397 (Y397), creating a high-affinity binding site for the SH2 domain of Src family kinases.<sup>[3][4]</sup> This FAK/Src complex then phosphorylates a multitude of downstream substrates, activating key signaling cascades that promote cancer progression. **GSK2256098** competitively binds to the ATP-binding pocket of FAK, preventing its autophosphorylation and subsequent activation of downstream signaling pathways, including the PI3K/Akt and ERK/MAPK pathways.<sup>[1][2]</sup> This inhibition ultimately leads to decreased tumor cell migration, proliferation, survival, and angiogenesis.<sup>[2]</sup>

## Signaling Pathway

The FAK signaling pathway is a complex network that regulates various cellular processes critical for tumor progression. The diagram below illustrates the central role of FAK and the points of intervention by **GSK2256098**.







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## References

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